

5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide proper disposal procedures

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-n-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

Cat. No.: B13975344

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Executive Summary & Operational Directive

Immediate Classification: Halogenated Organic Waste. Do not dispose of **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide** (CAS: 101820-68-2) down the drain or in general trash.^{[1][2][3][4]} Due to the presence of the aryl-chlorine bond, this compound requires high-temperature incineration to prevent the formation of persistent organic pollutants (POPs) such as dioxins during thermal destruction.^{[1][2][3][4]}

Core Directive: Segregate strictly from non-halogenated solvents and strong oxidizers.^[4] All disposal workflows must prioritize the containment of the halogenated moiety.^[4]

Chemical Profile & Hazard Logic

To dispose of a chemical safely, you must understand its reactivity.^[4] This compound is a chlorinated salicylamide derivative.^[4]

Feature	Structural Component	Disposal Implication
Halogenation	Aryl-Chloride (Cl)	CRITICAL: Classifies waste as "Halogenated." [1][2][3][4] Must be incinerated at >1100°C with acid gas scrubbing to handle HCl byproduct. [4]
Acidity	Phenolic Hydroxyl (-OH)	Weakly acidic (pKa ~7-8). [1][2][3][4] Incompatible with strong bases (exothermic deprotonation) and strong oxidizers. [3][4]
Solubility	Ethanolamine Tail	Increases polarity. [2][4] Likely soluble in alcohols/DMSO; sparingly soluble in water. [4] Spill cleanup requires organic absorbents, not just water dilution. [4]
Toxicity	Salicylamide Core	Potential skin/eye irritant (H315, H319). [3][4][5][6][7] Treat as toxic to aquatic life (H410) based on structural analogs (e.g., Niclosamide). [3][4]

Personal Protective Equipment (PPE) Matrix

Rationale: The phenolic group allows for rapid dermal absorption, while the dust poses an inhalation risk. [4]

PPE Category	Specification	Operational Logic
Respiratory	N95 or P100 Respirator	Prevents inhalation of fine particulates during weighing or spill cleanup.[1][2][3][4]
Dermal	Nitrile Gloves (Double-gloved)	0.11mm minimum thickness. Phenolic compounds can permeate standard latex; nitrile offers superior resistance.[1][2][3][4]
Ocular	Chemical Splash Goggles	Standard safety glasses are insufficient for powders that can become airborne; seal protection is required.[2][4]
Body	Lab Coat (Buttoned)	Tyvek sleeves recommended if handling quantities >100g to prevent cuff contamination.[2][3][4]

Step-by-Step Disposal Protocol

Scenario A: Pure Solid Waste (Expired or Surplus)[1][2][3]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1][2][3][4]
Glass is acceptable but poses a breakage risk during transport.[4]
- Labeling: Affix a hazardous waste tag immediately.[4]
 - Required Text: "Hazardous Waste - Solid - Toxic."[1][2][3][4]
 - Constituents: Write full chemical name.[4] DO NOT use abbreviations.
 - Hazard Checkbox: Check "Toxic" and "Irritant."[4][8]

- Segregation: Place the HDPE jar into a secondary containment bin designated for "Solid Toxic Waste."
- Disposal Path: Hand over to EHS for High-Temperature Incineration.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Scenario B: Liquid Waste (Mother Liquors / HPLC Waste) [\[1\]](#)[\[2\]](#)[\[3\]](#)

Context: You have dissolved the compound in Methanol, DMSO, or Acetonitrile.

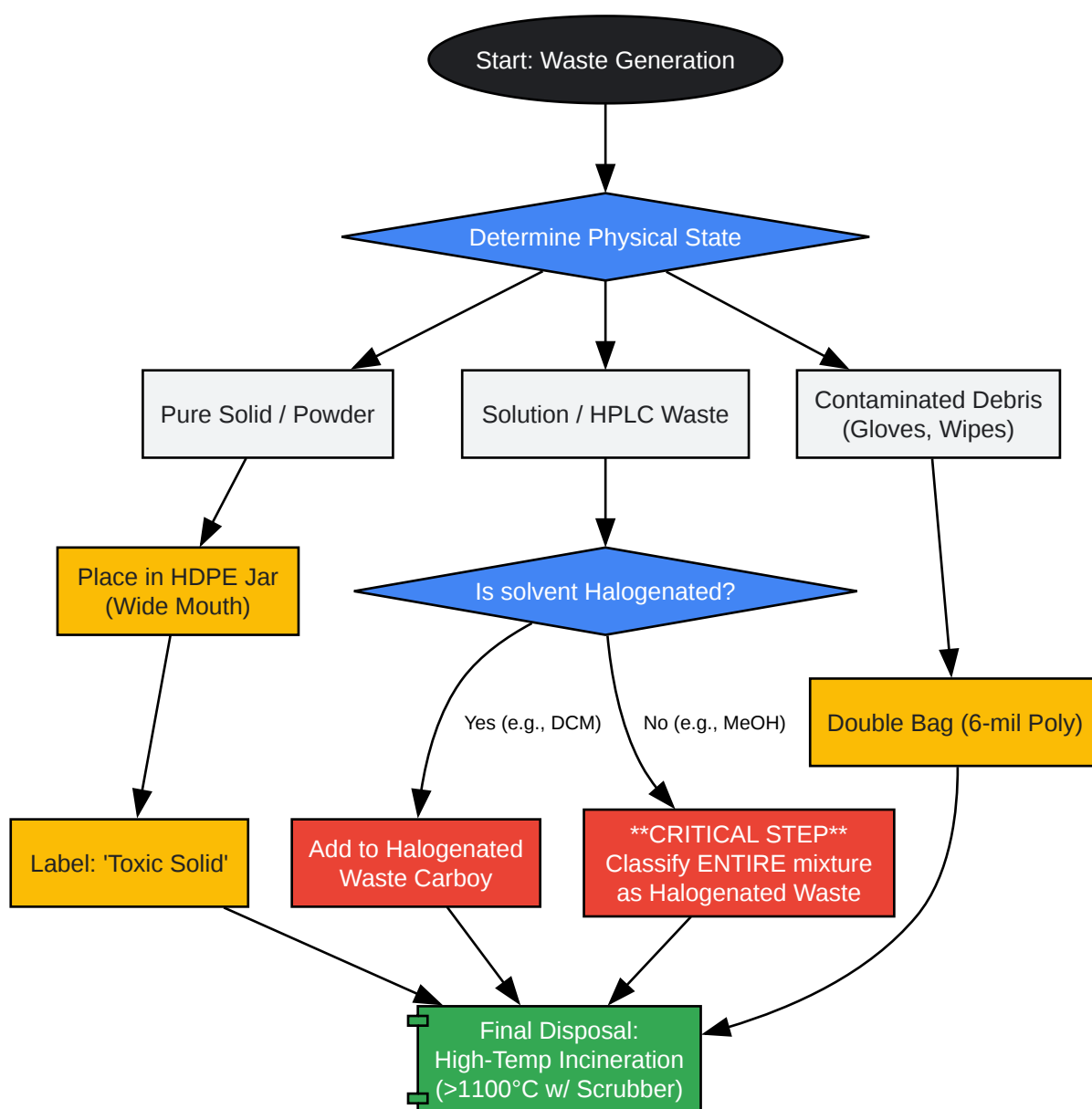
- Segregation Rule: Pour into the Halogenated Solvent Waste carboy.
 - Why? Even if the solvent is non-halogenated (e.g., Methanol), the solute contains chlorine. [\[3\]](#)[\[4\]](#) Mixing this into a non-halogenated stream creates a "cocktail" that violates the cheaper non-halogenated disposal protocols, potentially damaging the facility's relationship with waste vendors.[\[4\]](#)
- pH Check: Ensure the waste stream is Neutral to slightly Acidic (pH 4-7).
 - Warning: Do not mix with highly alkaline waste (pH > 10), as phenolic salts may precipitate or form tars that clog disposal lines.[\[4\]](#)
- Cap & Tag: Ensure the carboy is vented (if required by local policy) or tightly capped.[\[4\]](#)
Update the waste log to include "Chlorinated Benzamide Derivatives."

Scenario C: Contaminated Debris (Gloves, Weigh Boats, Paper Towels)[\[3\]](#)[\[4\]](#)

- Bagging: Collect all solid debris in a clear, 6-mil polyethylene bag.
- Tagging: Label as "Chemically Contaminated Debris - Halogenated."
- Disposal: Do not autoclave. Heat may volatilize the compound.[\[4\]](#) Incinerate directly.

Decision Logic & Workflow (Visualization)

The following diagram illustrates the critical decision nodes for disposing of **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide**.



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Figure 1: Decision matrix for the segregation and disposal of chlorinated benzamide derivatives. Note that all liquid streams merge into the Halogenated Waste path regardless of the solvent base.[4]

Emergency Spill Management

If a spill occurs, you must act to contain the powder before it becomes airborne or enters drains.[4]

- Isolate: Evacuate the immediate area (10 ft radius). Mark the zone.
- Protect: Don full PPE (N95, Goggles, Nitrile Gloves).[4]
- Contain (Solid):
 - Do not dry sweep (creates dust).[2][3][4]
 - Cover the spill with a damp paper towel (water or ethanol) to suppress dust.[4]
 - Scoop the wet material into a waste container.[4][8]
- Contain (Liquid):
 - Use a universal absorbent pads or vermiculite.[4]
 - Do not use combustible materials like sawdust if the solvent is flammable (e.g., Methanol). [4]
- Decontaminate: Wash the surface with a soap/water solution.[4] The phenol group is slightly acidic; a mild alkaline detergent (pH ~8-9) aids solubilization and removal.[1][2][3][4]

Regulatory & Compliance Codes

While this specific CAS is not typically "P-listed" or "U-listed" by name in 40 CFR 261.33, it is regulated by its characteristics.[2][3][4]

- EPA Waste Code (Generic):D001 (if in ignitable solvent), D002 (if corrosive), or generally treated as Halogenated Solvent Waste (F001/F002) depending on the carrier solvent.[2][3][4]
- Best Practice Code: If no specific code applies, categorize as "Non-Regulated Hazardous Waste - Toxic" for vendor profiling.[2][3][4]

References

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